

# Application Note: Analysis of Diisooctyl Sebacate (DIOS) Migration from Plastic Food Contact Materials

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## Compound of Interest

Compound Name: *Diisooctyl sebacate*

Cat. No.: *B1670628*

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## Introduction

**Diisooctyl sebacate** (DIOS) is a plasticizer used to impart flexibility to polymers, particularly polyvinyl chloride (PVC), which is utilized in a variety of food contact materials such as cling films and packaging. As DIOS is not chemically bound to the polymer matrix, it has the potential to migrate into foodstuffs, particularly those with high-fat content. This migration raises concerns about consumer exposure and potential toxicological effects. Therefore, robust and reliable analytical methods are crucial for quantifying the extent of DIOS migration to ensure food safety and regulatory compliance.

This application note provides a detailed overview of the methodologies for analyzing DIOS migration from plastic, presents available quantitative data, and discusses the potential toxicological pathways. The protocols and data herein are compiled to assist researchers in establishing effective testing strategies for DIOS and other plasticizer migrants.

## Data Presentation: Quantitative Analysis of Sebacate Migration

While specific quantitative migration data for **diisooctyl sebacate** is limited in publicly available literature, data from its close structural analog, dibutyl sebacate (DBS), provides valuable

insights into the potential migration levels. The following table summarizes the findings from studies on DBS migration from plastic films into food products.

Plastic Type	Food/Simulant	Temperature	Duration	Migration Level	Reference
Polyvinylidene chloride (PVDC)	Processed Cheese	Not Specified	Not Specified	76-137 mg/kg	[1]
Polyvinylidene chloride (PVDC)	Cooked Meats	Not Specified	Not Specified	76-137 mg/kg	[1]
Polyvinyl chloride (PVC)	Absorbent Sheets (EN ISO 177:2017)	70°C	28 days	12.78% weight loss	[2][3]

## Experimental Protocols

The following protocols are detailed methodologies for the key experiments involved in the analysis of **diisooctyl sebacate** migration.

### Protocol 1: Migration Testing using Food Simulants

This protocol describes the procedure for conducting migration tests from plastic samples into a fatty food simulant (olive oil) and an aqueous/acidic food simulant (10% ethanol).

#### 1. Materials and Reagents:

- Plastic film containing DIOS
- Olive oil (fatty food simulant D2)
- 10% (v/v) Ethanol in deionized water (aqueous food simulant A)
- Migration cells or glass tubes with screw caps
- Analytical balance
- Incubator or oven

#### 2. Procedure:

- Cut the plastic film into precise dimensions (e.g., 10 cm x 10 cm) to achieve a known surface area.
- Place the plastic sample into a migration cell or glass tube.
- Add a specific volume of the pre-conditioned food simulant to the cell, ensuring the plastic is fully immersed. A surface area to volume ratio of 6 dm<sup>2</sup>/L is commonly used.
- Seal the migration cell or tube tightly.
- Incubate the samples under controlled temperature and duration. Common conditions for accelerated migration testing are 10 days at 40°C.
- After the incubation period, remove the plastic sample from the simulant.
- The food simulant is now ready for extraction and analysis of DIOS.

## Protocol 2: Extraction of Diisooctyl Sebacate from Olive Oil

This protocol details the liquid-liquid extraction (LLE) method for isolating DIOS from the fatty food simulant, olive oil, prior to chromatographic analysis.

### 1. Materials and Reagents:

- Olive oil simulant containing migrated DIOS
- Acetonitrile (HPLC grade)
- n-Hexane (HPLC grade)
- Centrifuge tubes (50 mL)
- Vortex mixer
- Centrifuge
- Rotary evaporator or nitrogen evaporator

### 2. Procedure:

- Pipette a known volume (e.g., 5 mL) of the olive oil simulant into a 50 mL centrifuge tube.
- Add 10 mL of n-hexane to the tube and vortex for 1 minute to dissolve the oil.
- Add 10 mL of acetonitrile to the tube.
- Vortex the mixture vigorously for 2 minutes to extract DIOS into the acetonitrile phase.
- Centrifuge the tube at 3000 rpm for 10 minutes to separate the layers.
- Carefully collect the lower acetonitrile layer, which contains the DIOS, using a pipette.
- Repeat the extraction of the hexane layer with another 10 mL of acetonitrile to maximize recovery.
- Combine the acetonitrile extracts.

- Evaporate the acetonitrile extract to dryness under a gentle stream of nitrogen or using a rotary evaporator.
- Reconstitute the residue in a known volume (e.g., 1 mL) of a suitable solvent (e.g., hexane) for GC-MS analysis.

## Protocol 3: Quantification of Diisooctyl Sebacate by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides the parameters for the quantitative analysis of DIOS using GC-MS.

### 1. Instrumentation and Columns:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column: DB-5MS (30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness) or equivalent non-polar column.[\[4\]](#)

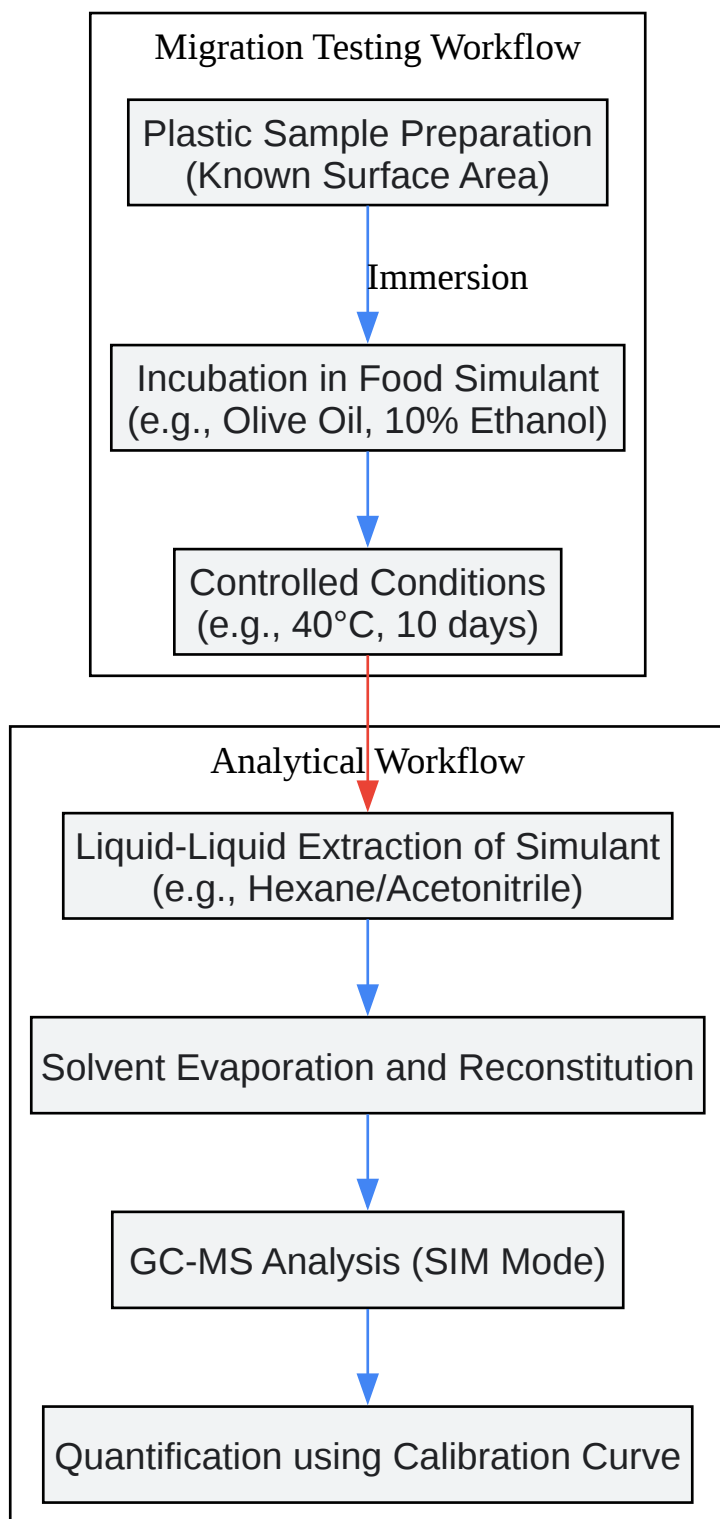
### 2. GC-MS Parameters:

- Injector Temperature: 280°C
- Injection Mode: Splitless
- Injection Volume: 1  $\mu$ L
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 1 minute
  - Ramp 1: 20°C/min to 220°C, hold for 1 minute
  - Ramp 2: 5°C/min to 250°C, hold for 1 minute
  - Ramp 3: 20°C/min to 290°C, hold for 5 minutes[\[5\]](#)
- MS Transfer Line Temperature: 290°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Selected Ions for DIOS ( $C_{26}H_{50}O_4$ , MW: 426.7 g/mol): While specific ions for DIOS should be determined empirically, characteristic fragment ions for similar long-chain esters often include m/z 149 (phthalate-like fragment, though less prominent for sebacates), and fragments resulting from the loss of the alkyl chains. For quantification, it is recommended to select at least three characteristic ions.

### 3. Calibration:

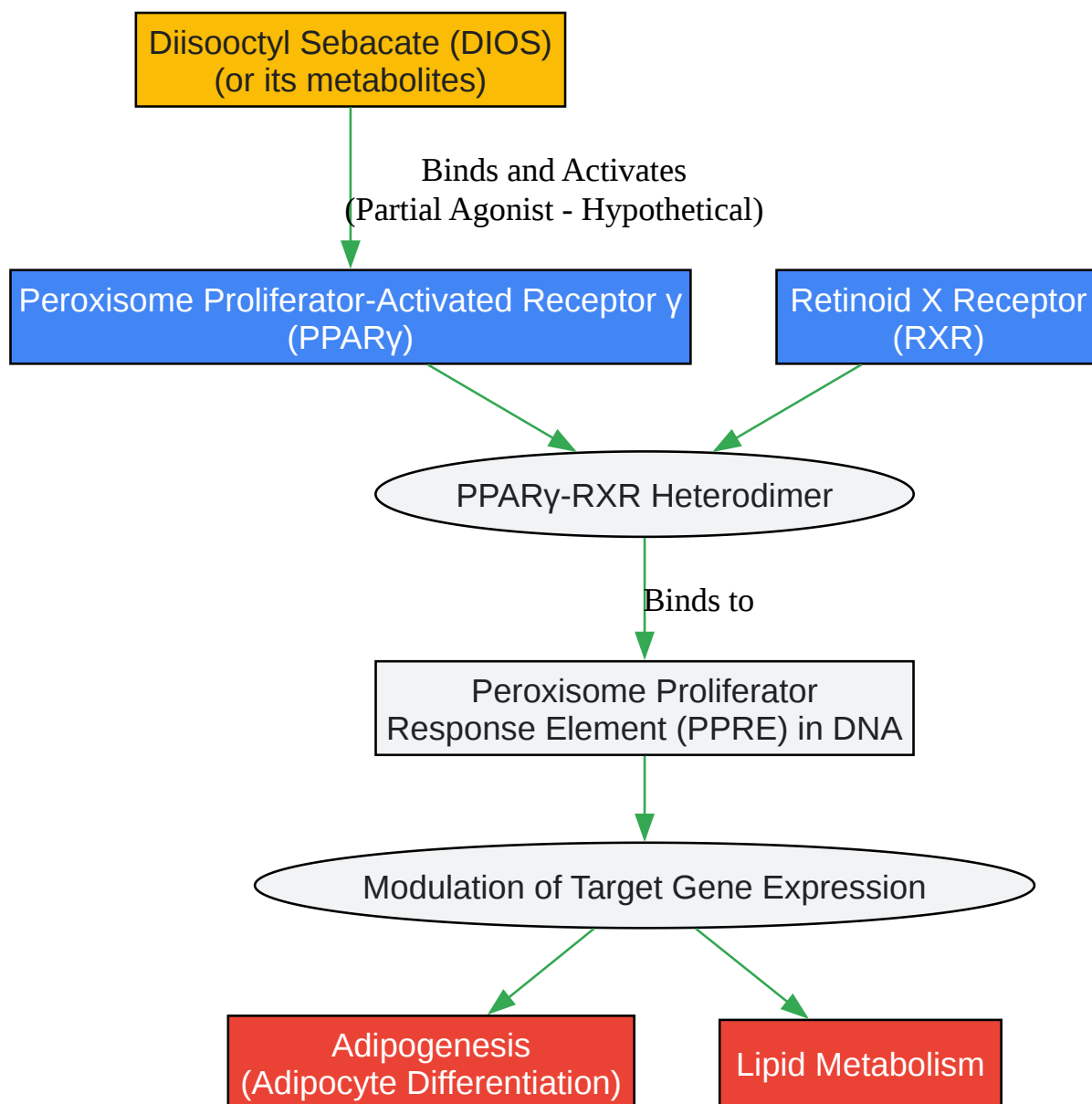
- Prepare a series of calibration standards of DIOS in the final reconstitution solvent (e.g., hexane) at concentrations ranging from 0.1 to 10 µg/mL.
- Analyze the standards using the same GC-MS method as the samples.
- Construct a calibration curve by plotting the peak area against the concentration of DIOS.
- Quantify DIOS in the sample extracts by comparing their peak areas to the calibration curve.

## Mandatory Visualizations



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Caption: Experimental workflow for the analysis of **diisooctyl sebacate** migration.



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Caption: Hypothetical signaling pathway for DIOS via PPARγ activation.

## Discussion

### Toxicological Profile and Signaling Pathways

The toxicological data for **diisooctyl sebacate** is not extensive. However, studies on related sebacate esters and other plasticizers suggest a low order of acute toxicity. The primary concern with plasticizers is their potential to act as endocrine-disrupting chemicals.

While no specific signaling pathway has been definitively elucidated for DIOS, research on other plasticizers, such as diisooctyl phthalate (DIOP), has shown interaction with the Peroxisome Proliferator-Activated Receptor gamma (PPAR $\gamma$ ).<sup>[6]</sup> PPAR $\gamma$  is a nuclear receptor that plays a key role in adipogenesis (the formation of fat cells) and lipid metabolism.<sup>[7][8][9]</sup> It is plausible that DIOS, or its metabolites, could act as a ligand for PPAR $\gamma$ .

The hypothesized mechanism is that DIOS or its metabolites could bind to and partially activate PPAR $\gamma$ . This activation would lead to the heterodimerization of PPAR $\gamma$  with the Retinoid X Receptor (RXR). This complex then binds to Peroxisome Proliferator Response Elements (PPREs) on the DNA, which in turn modulates the expression of target genes involved in adipocyte differentiation and lipid metabolism.<sup>[10][11][12]</sup> This interaction could potentially influence metabolic processes, and further research is warranted to investigate this pathway for DIOS specifically.

## Conclusion

The analysis of **diisooctyl sebacate** migration from plastic food contact materials is essential for ensuring consumer safety. The protocols outlined in this application note provide a comprehensive framework for conducting migration studies and quantifying DIOS levels using GC-MS. While quantitative data for DIOS migration is still emerging, the information available for analogous compounds highlights the importance of continued monitoring. The potential interaction of DIOS with the PPAR $\gamma$  signaling pathway underscores the need for further toxicological studies to fully understand its biological effects. The methodologies and information presented here serve as a valuable resource for researchers and professionals in the fields of food safety, analytical chemistry, and toxicology.

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